

Application Notes and Protocols: JYL 1511 in Respiratory Disease Research

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Compound of Interest

Compound Name: JYL 1511

Cat. No.: B1673193

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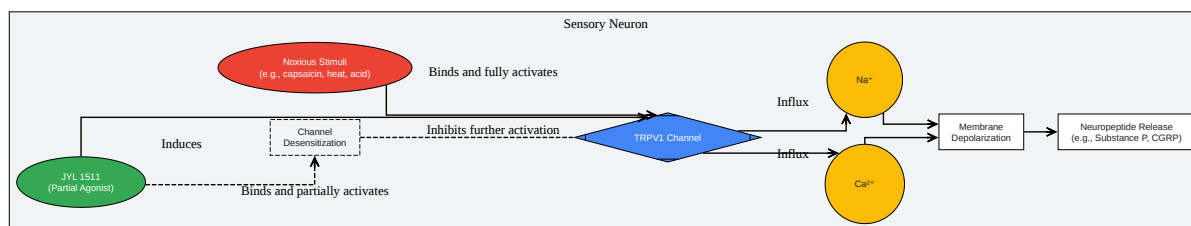
Introduction

JYL 1511 is a partial agonist of the Transient Receptor Potential Vanilloid 1 (TRPV1), a non-selective cation channel predominantly expressed on sensory neurons.[1][2] In the respiratory system, TRPV1 is found on the peripheral terminals of airway sensory nerves.[3] Activation of these nerves is implicated in the pathophysiology of various respiratory diseases, including asthma and chronic obstructive pulmonary disease (COPD), contributing to symptoms such as cough, dyspnea, and airway hyper-responsiveness.[3] As a partial agonist, **JYL 1511** offers a unique pharmacological tool to modulate TRPV1 activity, potentially desensitizing the receptor and thereby reducing excessive sensory nerve activation in the airways. These application notes provide a comprehensive overview of the potential use of **JYL 1511** in respiratory disease research, complete with detailed experimental protocols and data presentation formats.

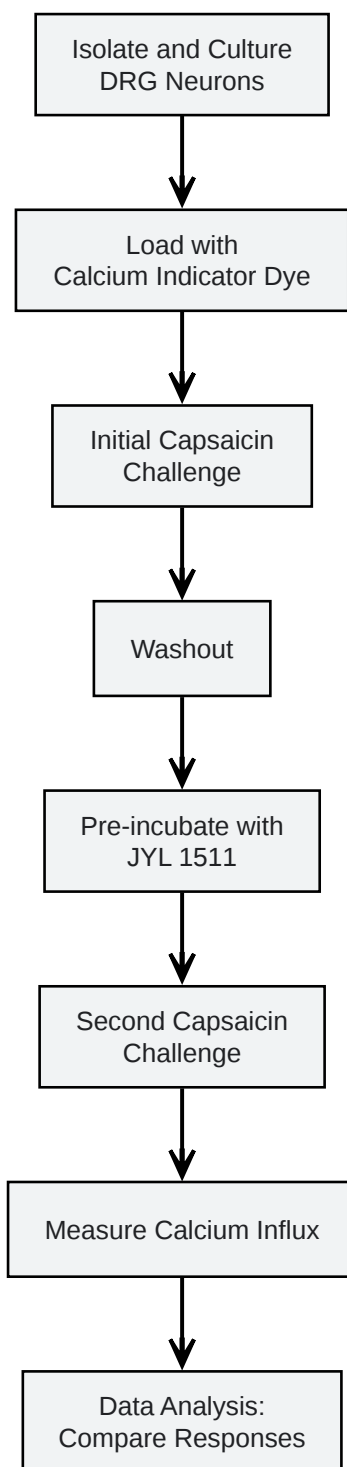
Mechanism of Action and Signaling Pathway

JYL 1511 acts as a partial agonist at the TRPV1 receptor. Unlike full agonists which elicit a maximal response, a partial agonist produces a submaximal response, even at saturating concentrations. This property can be leveraged to induce receptor desensitization, a process where prolonged exposure to an agonist leads to a reduced response to subsequent stimuli. In the context of respiratory diseases, this could translate to a dampened response to irritants and inflammatory mediators that activate TRPV1.

The binding of **JYL 1511** to the TRPV1 channel leads to a conformational change, allowing the influx of cations, primarily Ca^{2+} and Na^{+} . The subsequent depolarization of the sensory neuron can trigger the release of neuropeptides, but the partial agonism of **JYL 1511** is hypothesized to lead to a sustained, low-level activation that ultimately results in the desensitization of the channel, making it less responsive to other stimuli.



In Vitro Protocol: TRPV1 Desensitization

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